Application Notes: 2-(4-Formylphenoxy)acetamide as a Versatile Bifunctional Linker

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Compound of Interest

Compound Name:	*2-(4-Formylphenoxy)acetamide*
CAS No.:	*135857-20-4*
Cat. No.:	*B142961*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-(4-Formylphenoxy)acetamide** is a bifunctional linker possessing two key reactive moieties: a formyl (aldehyde) group and an acetamide group. This unique structure allows for its application in the synthesis of complex biomolecules, such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). The aldehyde group provides a handle for covalent conjugation to biomolecules through reactions with nucleophiles like hydrazides or aminooxy groups, forming stable hydrazone or oxime linkages, respectively. The acetamide portion of the molecule can be readily modified or integrated into larger molecular scaffolds, making it a versatile tool in bioconjugation and medicinal chemistry.

These application notes provide an overview of the potential uses of **2-(4-Formylphenoxy)acetamide**, along with exemplary protocols for its application in ADC and PROTAC development.

Physicochemical Properties

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A summary of the key physicochemical properties of **2-(4-Formylphenoxy)acetamide** and a common derivative are presented in Table 1.

Property	2-(4-Formylphenoxy)acetamide	2-(4-Formylphenoxy)-N-(4-methylphenyl)acetamide
Molecular Formula	$C_9H_9NO_3$[1][2]	$C_{16}H_{15}NO_3$[3]
Molecular Weight	179.17 g/mol [1][2]	269.29 g/mol [3]
IUPAC Name	2-(4-formylphenoxy)acetamide[1][2]	2-(4-formylphenoxy)-N-(4-methylphenyl)acetamide[3]
CAS Number	135857-20-4[1][2]	17172-57-5[3]
Appearance	Solid (predicted)	Pale brown crystals[1]
Solubility	Soluble in organic solvents like DMSO and DMF	Soluble in organic solvents like DMSO and DMF

Core Applications

The bifunctional nature of **2-(4-Formylphenoxy)acetamide** makes it a valuable linker for:

- Antibody-Drug Conjugates (ADCs): The aldehyde group can react with an aminooxy- or hydrazide-modified cytotoxic payload. The acetamide end can be linked to a moiety that has been conjugated to an antibody. Alternatively, a derivative of **2-(4-formylphenoxy)acetamide** can be synthesized where the acetamide nitrogen is part of a larger structure that includes a payload, and the aldehyde is then used for conjugation to a modified antibody.

- PROTACs: In PROTAC synthesis, the linker tethers a ligand for a target protein to a ligand for an E3 ubiquitin ligase. **2-(4-Formylphenoxy)acetamide** can serve as a foundational piece of the linker, where the aldehyde and acetamide groups are elaborated to connect the two ligands.

- Bioconjugation and Labeling: This linker can be used to attach labels (e.g., fluorescent dyes, biotin) to proteins or other biomolecules that have been engineered to contain a hydrazide or aminooxy group.

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Experimental Protocols

Protocol 1: General Procedure for Antibody-Payload Conjugation via Oxime Ligation

This protocol describes a general method for conjugating an aminooxy-functionalized payload to an antibody that has been modified to display an aldehyde group, using a linker analogous to **2-(4-Formylphenoxy)acetamide**.

Materials:

- Aldehyde-modified antibody in a suitable buffer (e.g., phosphate-buffered saline, PBS, pH 6.5-7.4)
- Aminooxy-functionalized payload
- **2-(4-Formylphenoxy)acetamide** (or a derivative)
- Aniline (catalyst)
- DMSO or DMF
- Size-exclusion chromatography (SEC) column for purification

Procedure:

- Preparation of Reagents:
  - Dissolve the aminooxy-payload in DMSO to create a concentrated stock solution (e.g., 10-20 mM).
  - Prepare a stock solution of aniline in DMSO (e.g., 100 mM).
- Conjugation Reaction:
  - To the aldehyde-modified antibody solution, add the aminooxy-payload stock solution to achieve a 5- to 20-fold molar excess of the payload.

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- Add aniline to a final concentration of 1-5 mM.
- Incubate the reaction mixture at room temperature or 37°C for 2-12 hours with gentle mixing.

- Purification of the ADC:
  - Following incubation, purify the resulting ADC using a pre-equilibrated SEC column to remove unreacted payload, aniline, and other small molecules.
  - Monitor the elution profile by UV absorbance at 280 nm.
- Characterization of the ADC:
  - Determine the drug-to-antibody ratio (DAR) using techniques such as UV-Vis spectroscopy, mass spectrometry, or hydrophobic interaction chromatography (HIC).
  - Assess the purity and aggregation of the ADC by SEC.

Quantitative Data for a Model Aldehyde-Aminooxy Ligation:

The following table provides exemplary data for a typical oxime ligation, which can be expected to be similar for reactions involving **2-(4-Formylphenoxy)acetamide**.

Parameter	Value
Antibody Concentration	5 mg/mL
Payload Molar Excess	10 equivalents
Aniline Concentration	2 mM
Reaction Time	4 hours
Reaction Temperature	25°C
Typical Conjugation Yield	>90%
Average DAR Achieved	1.8 - 2.0

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Note: This data is representative of aniline-catalyzed oxime ligations and should be optimized for specific antibodies and payloads.

Protocol 2: Synthesis of a PROTAC using a **2-(4-Formylphenoxy)acetamide**-based Linker

This protocol outlines a synthetic route for constructing a PROTAC molecule where **2-(4-Formylphenoxy)acetamide** is a central part of the linker.

Materials:

- **2-(4-Formylphenoxy)acetamide**
- Target protein ligand with a suitable reactive group (e.g., an amine)
- E3 ligase ligand with a suitable reactive group (e.g., a halide)
- Appropriate solvents (DMF, DMSO) and reagents for amide coupling (e.g., HATU, DIPEA) and nucleophilic substitution.
- Purification supplies (e.g., silica gel for column chromatography, HPLC system).

Procedure:

- Modification of the Acetamide Group:
  - The primary amide of **2-(4-Formylphenoxy)acetamide** can be hydrolyzed to the corresponding carboxylic acid. This acid can then be coupled to an amine-containing target protein ligand using standard peptide coupling reagents like HATU or HBTU in the presence of a non-nucleophilic base such as DIPEA in an anhydrous solvent like DMF.
- Reductive Amination of the Aldehyde Group:
  - The aldehyde group can be reacted with an amine-functionalized E3 ligase ligand via reductive amination. This involves the formation of an intermediate imine, which is then reduced to a stable amine using a mild reducing agent like sodium cyanoborohydride ($NaBH_3CN$) or sodium triacetoxyborohydride (STAB).

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- Purification:
  - The final PROTAC molecule is purified by flash column chromatography on silica gel or by preparative HPLC to yield the pure product.
- Characterization:
  - The structure of the synthesized PROTAC should be confirmed by ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Exemplary PROTAC Degradation Data:

The following table shows hypothetical degradation data for a PROTAC synthesized using a **2-(4-Formylphenoxy)acetamide**-based linker.

Parameter	Value
Cell Line	e.g., HEK293
Target Protein	e.g., BRD4[4]
DC_{50} (Degradation Concentration)	< 100 nM[4]
D_{max} (Maximum Degradation)	> 90%
Time to D_{max}	18 hours[4]

Note: This data is hypothetical and serves as an example of the type of data that would be generated to characterize a novel PROTAC.[4]

Visualizations

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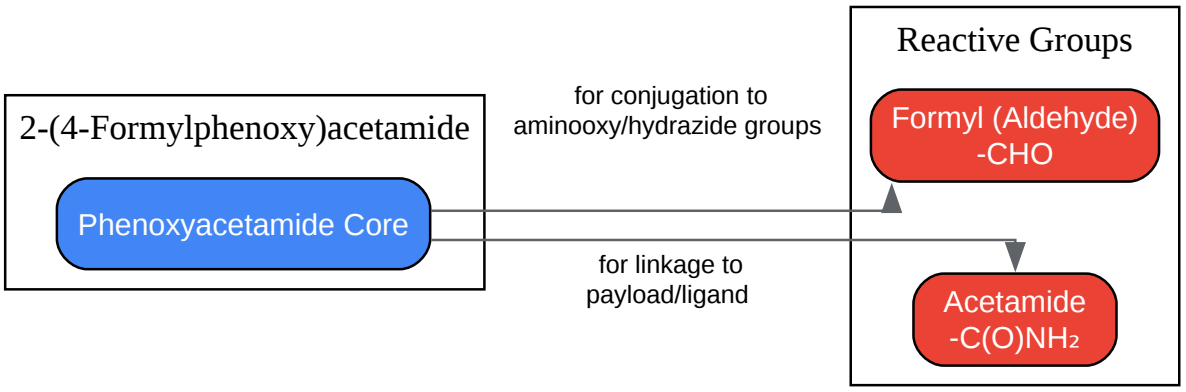

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Caption: Structure of **2-(4-Formylphenoxy)acetamide** as a bifunctional linker.

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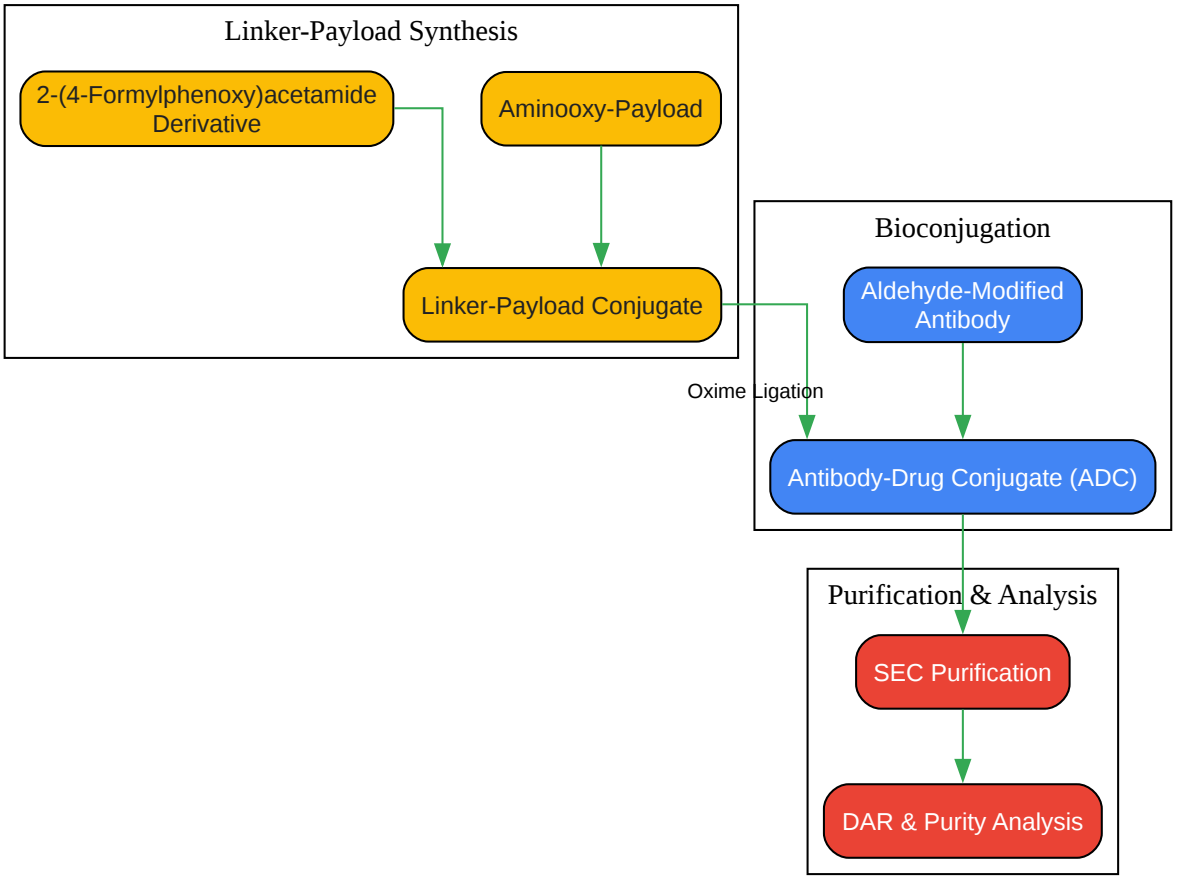

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Caption: Experimental workflow for ADC synthesis.

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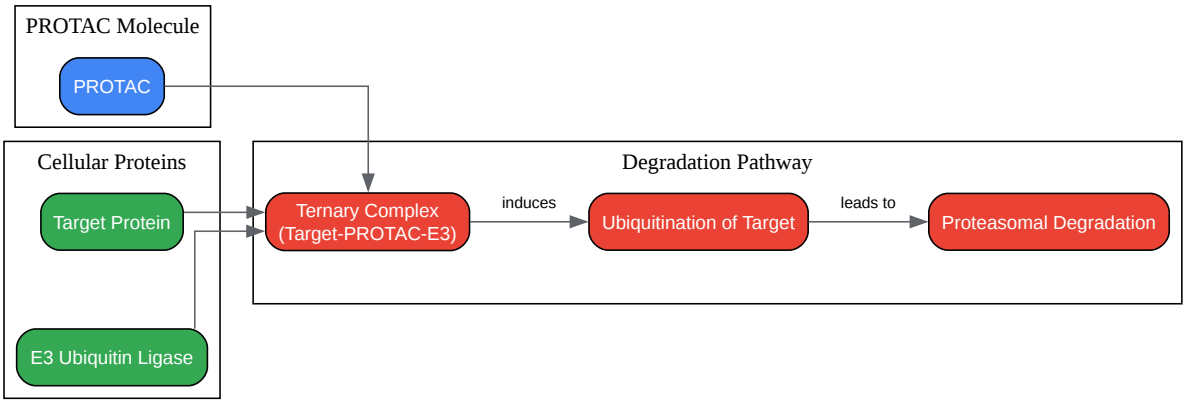

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Caption: Mechanism of action for a PROTAC.

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